

# 2-(4-Hydroxy-3-methylphenyl)acetic acid CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(4-Hydroxy-3-methylphenyl)acetic acid

Cat. No.: B1343339

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## Technical Guide: 2-(4-Hydroxy-3-methylphenyl)acetic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(4-Hydroxy-3-methylphenyl)acetic acid**, a significant organic compound with potential applications in biomedical research. This document outlines its chemical properties, potential synthesis methodologies, and known biological activities, presenting the information in a structured format for ease of reference and use in a research and development setting.

## Core Compound Data

**2-(4-Hydroxy-3-methylphenyl)acetic acid**, also known as 4-Hydroxy-3-methylphenylacetic acid, is a derivative of phenylacetic acid.<sup>[1][2]</sup> Its fundamental properties are summarized in the table below.

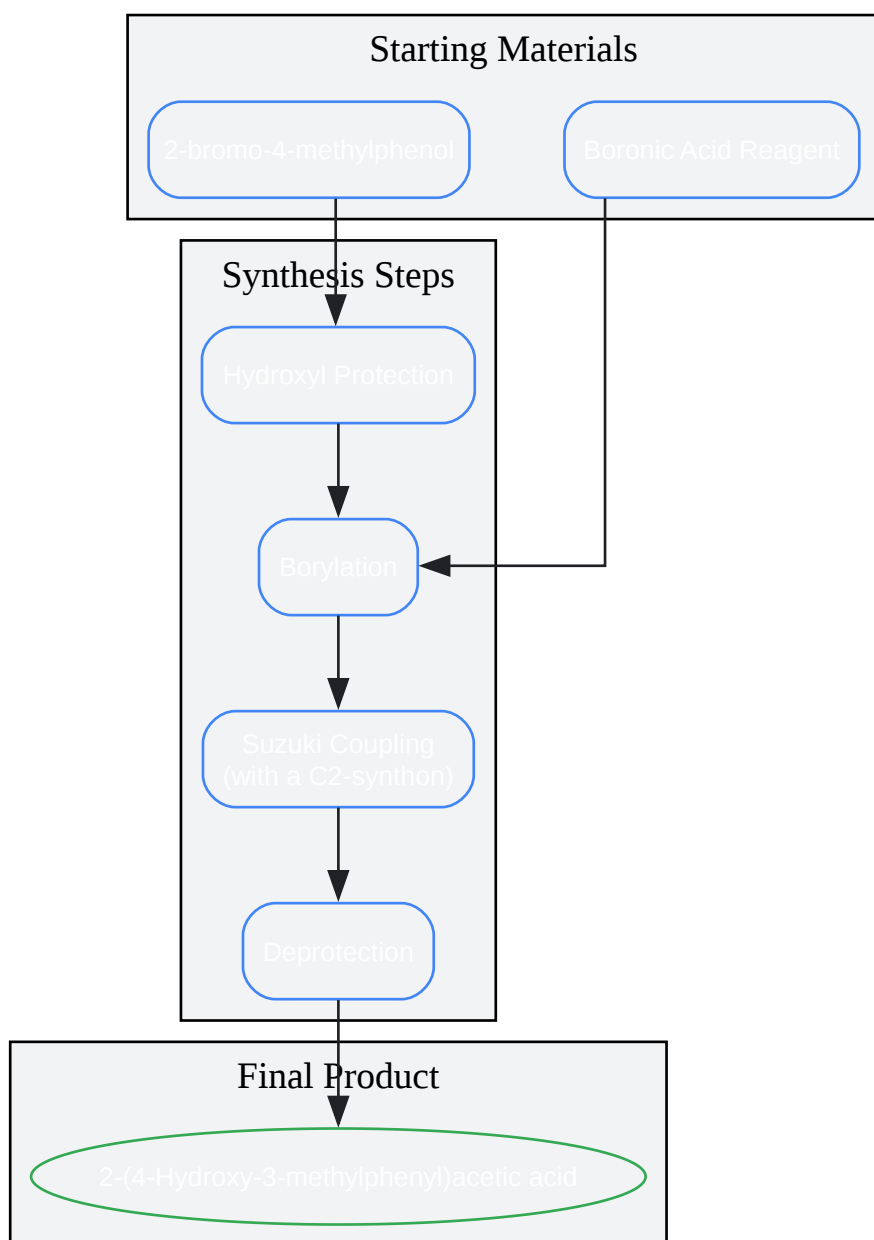
Property	Value	Reference
CAS Number	29121-56-0	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	[1]
Molecular Weight	166.17 g/mol	[1]
Boiling Point	346 °C	[1]
Flash Point	177.3 °C	[1]

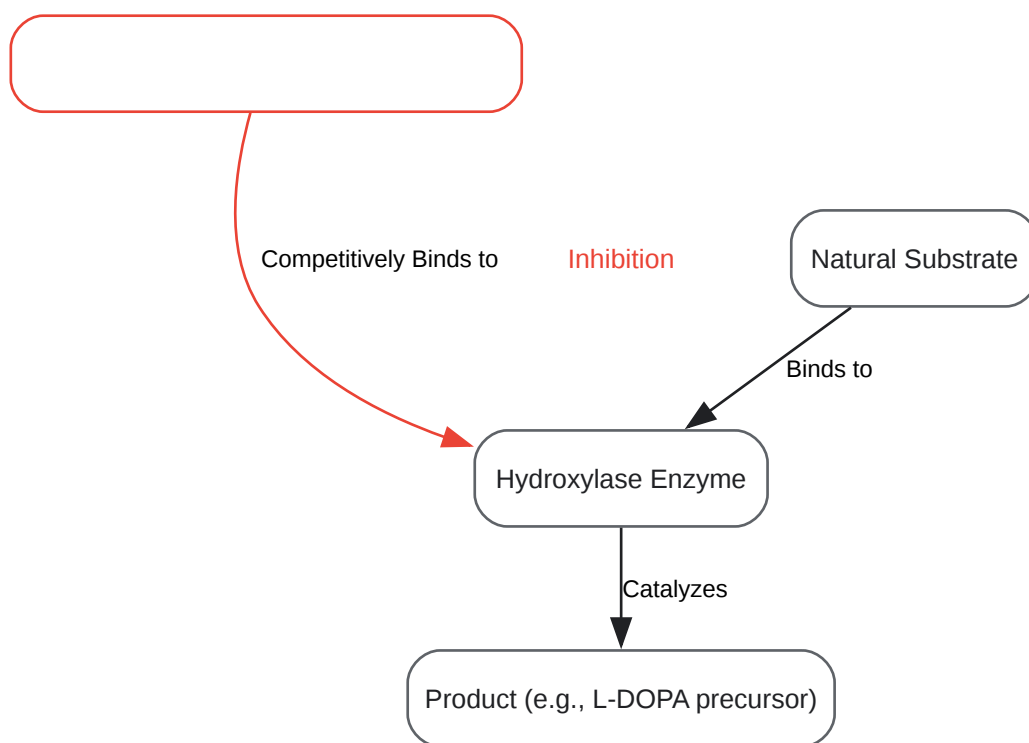
## Synthesis and Manufacturing

While a specific, detailed experimental protocol for the synthesis of **2-(4-Hydroxy-3-methylphenyl)acetic acid** is not extensively documented in publicly available literature, its structure suggests that it can be prepared through established organic synthesis routes for substituted phenylacetic acids. One plausible approach involves a palladium-catalyzed Suzuki coupling reaction, a common method for creating carbon-carbon bonds.[2]

A potential synthetic workflow could involve the coupling of a protected 4-hydroxy-3-methylphenyl boronic acid with a suitable two-carbon building block, followed by deprotection to yield the final product. The choice of catalyst, solvent, base, and reaction conditions would be critical for optimizing the yield and purity of the final compound.[2]

Below is a conceptual workflow for a possible synthesis route.





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## References

- 1. 2-(4-Hydroxy-3-methylphenyl)acetic acid | 29121-56-0 | FH67484 [biosynth.com]
- 2. 2-(4-Hydroxy-3-methylphenyl)acetic acid | 29121-56-0 | Benchchem [benchchem.com]
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Address: 3281 E Guasti Rd  
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